

Zoligratinib stock solution preparation stability

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Compound Focus: Zoligratinib

CAS No.: 1265229-25-1

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Zoligratinib Stock Solution: Storage & Stability

The following table summarizes the key stability data for **Zoligratinib** stock solutions as reported by commercial suppliers for research use.

Solvent	Concentration	Storage Temperature	Stability Duration	Notes
DMSO	71 mg/mL (199.22 mM) [1]	-20°C [1]	3 years (powder) [2]	"Moisture-absorbing DMSO reduces solubility. Please use fresh DMSO." [1]
DMSO	66 mg/mL (185.2 mM) [3]	-20°C [3]	3 years (powder) [3]	Sonication is recommended for dissolution [3].
DMSO	25 mg/mL (70.15 mM) [2]	-20°C [2]	3 years (powder) [2]	Hygroscopic DMSO impacts solubility; use newly opened DMSO, ultrasonic and warming to 50°C [2].
DMSO (Working Solution)	10 mM [2] [3]	-80°C [2]	2 years [2]	Aliquot and store to prevent inactivation from repeated freeze-thaw cycles [2].

Solvent	Concentration	Storage Temperature	Stability Duration	Notes
		-20°C [2]	1 year [2]	

Experimental Protocol: Stock Solution Preparation

This protocol is adapted from supplier-recommended methods [1] [2] [3].

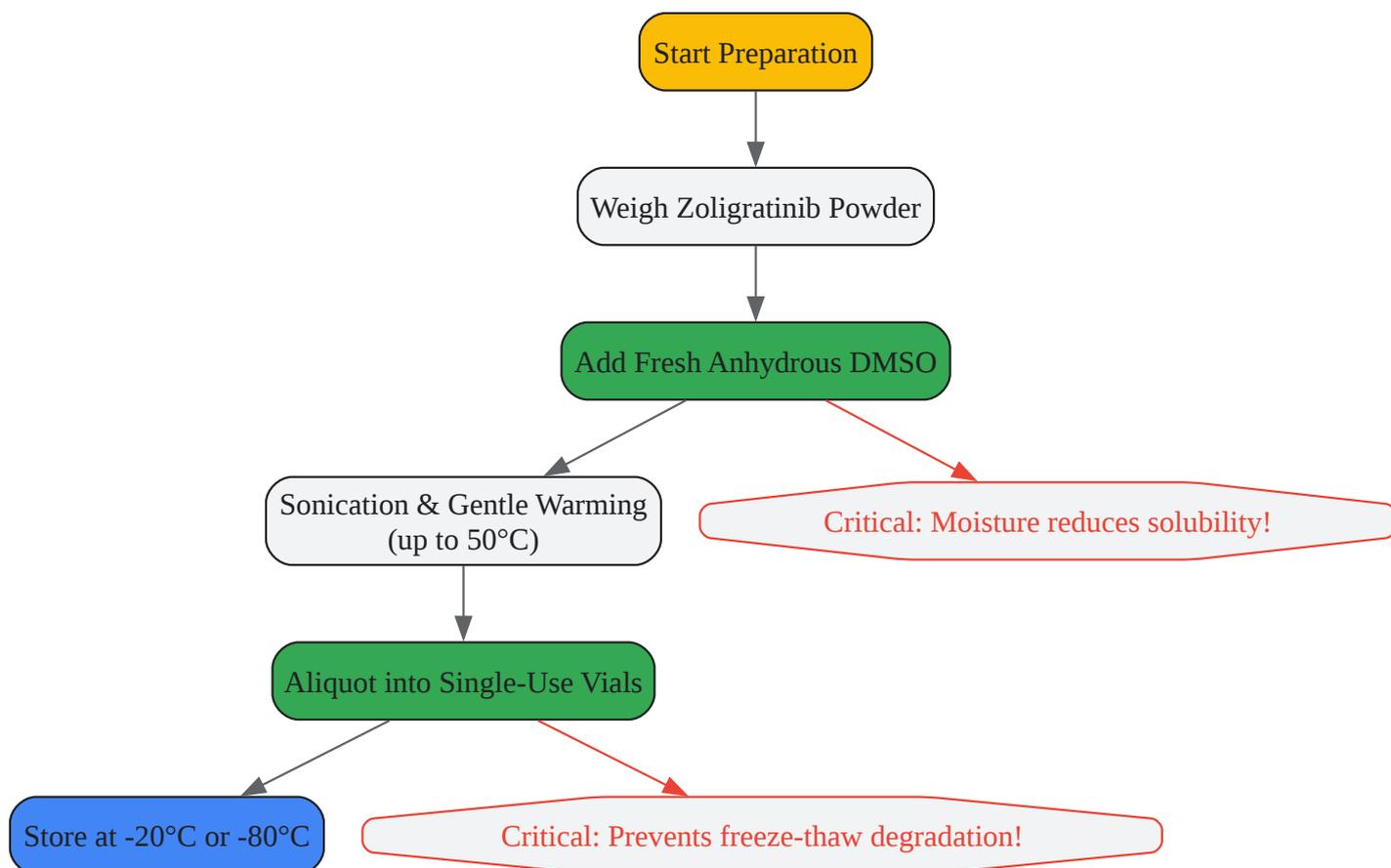
- **Calculation:** Determine the mass of **Zoligratinib** needed to achieve your desired stock concentration and volume.
- **Weighing:** Accurately weigh the compound. The molecular weight of **Zoligratinib** is **356.38 g/mol** [1] [2] [3].
- **Dissolution:** Transfer the powder to a clean vial and add the required volume of **freshly opened, high-quality, anhydrous DMSO**.
- **Aid Dissolution:** If necessary, use **sonication and gentle warming (up to 50°C)** to completely dissolve the powder and achieve a clear solution [2] [3].
- **Aliquoting:** Immediately aliquot the solution into smaller, single-use vials to minimize exposure to moisture and repeated freeze-thaw cycles.
- **Storage:** Seal the aliquots properly and store them at the recommended temperature (**-20°C for short-term, -80°C for long-term**).

Troubleshooting & FAQs

- **Q: Why is it crucial to use fresh, anhydrous DMSO?**
 - **A:** DMSO is hygroscopic and readily absorbs moisture from the air. Water in the DMSO can lead to **precipitation of the compound over time and potentially accelerate its decomposition**, reducing the effective concentration and reliability of your experiments [1] [2].
- **Q: What should I do if my stock solution precipitates after storage?**
 - **A:** Before use, **gently warm the solution and vortex or sonicate it** to re-dissolve any precipitated material. Ensure the solution is clear before proceeding. If precipitation persists, the solution may have degraded and should not be used [3].
- **Q: How should I handle the stock solution for in vivo studies?**

- **A:** For in vivo formulations, it is recommended to **prepare the working solution fresh on the day of administration**. The provided stability data is primarily for concentrated DMSO stock solutions used for *in vitro* work. Follow specific *in vivo* formulation protocols, which often involve further dilution in vehicles like PEG300, Tween-80, and saline [1] [3].

The following diagram illustrates the core workflow and critical control points for preparing a stable **Zoligratinib** stock solution:



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References

1. Zoligratinib (Debio-1347) | FGFR inhibitor | Mechanism [selleckchem.com]
2. Zoligratinib (Debio 1347) | FGFR Inhibitor [medchemexpress.com]
3. | FGFR | TargetMol Zoligratinib [targetmol.com]

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